

Core Thermochemical Data for Octanophenone

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Compound of Interest

Compound Name: Octanophenone

Cat. No.: B1677104

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Octanophenone is an aromatic ketone with the chemical formula $C_{14}H_{20}O$.^{[1][2][3]} Its thermochemical properties are crucial for understanding its stability, reactivity, and behavior in various chemical and biological systems.

Physical and Thermochemical Properties

The following tables summarize the available physical and thermochemical data for **octanophenone**. It is important to note that while some of these values are from experimental sources, others, such as the Gibbs free energy of formation, have been calculated using estimation methods.^[4]

Table 1: Physical Properties of **Octanophenone**

| Property | Value | Source |
|-------------------|---------------------------|----------------|
| Molecular Formula | $C_{14}H_{20}O$ | ^[5] |
| Molecular Weight | 204.31 g/mol | |
| Melting Point | 21.5-23.5 °C | |
| Boiling Point | 285-290 °C | |
| Density | 0.936 g/mL at 25 °C | |
| Vapor Pressure | 0.00247 mmHg at 25°C | |
| Refractive Index | n ₂₀ /D 1.5044 | |

Table 2: Thermochemical Properties of **Octanophenone**

| Property | Value | Unit | Source/Note |
|--|-------|--------|----------------------------|
| Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$) | 50.49 | kJ/mol | Joback Calculated Property |
| Enthalpy of Fusion ($\Delta_{fus} H^\circ$) | 30.8 | kJ/mol | |
| Enthalpy of Vaporization ($\Delta_{vap} H^\circ$) | 54.9 | kJ/mol | |

Experimental Protocols: Determination of Enthalpy of Combustion

While specific experimental data for the enthalpy of combustion of **octanophenone** is not readily available in the literature, the methodology for its determination can be thoroughly described based on studies of homologous alkyl phenyl ketones. The following protocol is based on the work of Colomina, Latorre, and Perez-Ossorio on the heats of combustion of five alkyl phenyl ketones.

Bomb Calorimetry for Alkyl Phenyl Ketones

The standard enthalpy of combustion is determined using a bomb calorimeter. This technique measures the heat released when a substance is completely burned in a controlled volume of oxygen.

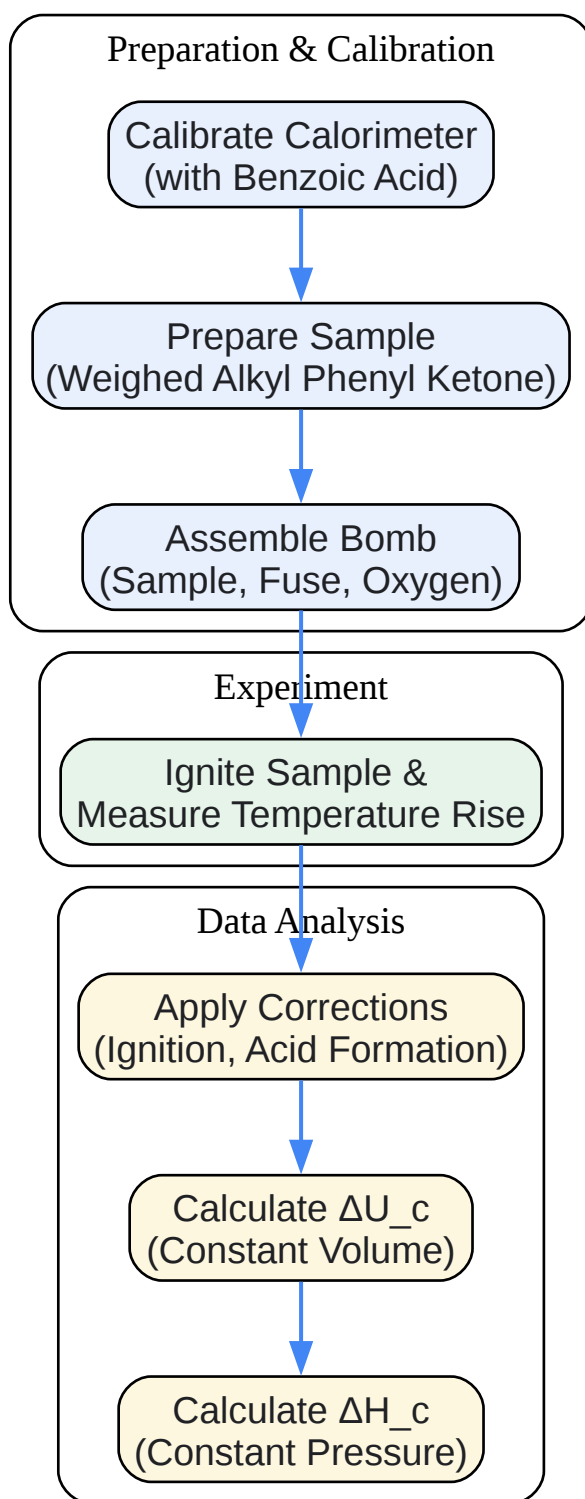
Apparatus:

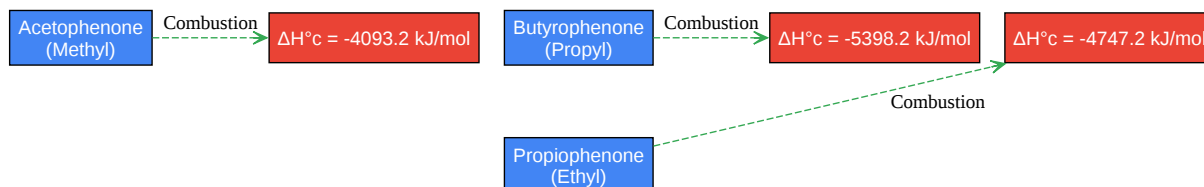
- A static bomb calorimeter with a platinum resistance thermometer.
- A sealed, oxygen-filled reaction vessel (the "bomb").
- A known volume of water surrounding the bomb in an insulated container.
- Ignition system (e.g., passing an electrical current through an iron wire).

Procedure:

- **Calibration:** The calorimeter is calibrated by burning a known mass of a standard substance with a precisely known heat of combustion, such as benzoic acid. This determines the effective heat capacity of the calorimeter system (the bomb, water, and other components).
- **Sample Preparation:** A weighed sample of the liquid alkyl phenyl ketone is placed in a crucible inside the bomb. A fuse wire (e.g., iron) is positioned to be in contact with the sample.
- **Combustion:** The bomb is sealed, filled with high-pressure oxygen (typically around 30 atm), and placed in the calorimeter with a known amount of water. The sample is ignited, and the temperature change of the water is carefully measured.
- **Corrections:** Corrections are made for the heat of ignition from the fuse wire and for the formation of nitric acid from any nitrogen present in the bomb.
- **Calculation:** The heat of combustion at constant volume (ΔU_c) is calculated from the temperature rise and the effective heat capacity of the calorimeter. This is then converted to the enthalpy of combustion at constant pressure (ΔH_c) using the relationship between enthalpy and internal energy.

The following diagram illustrates the workflow for this experimental procedure.





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